

Technical Guide: Physicochemical Properties of 5-Methyl-1,4-hexadiene

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Compound of Interest

Compound Name: 5-Methyl-1,4-hexadiene

Cat. No.: B13766366

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the boiling point and density of **5-Methyl-1,4-hexadiene**, based on available reference data. The information is presented to support research and development activities where this compound's physical characteristics are of interest.

Physicochemical Data

The boiling point and density of **5-Methyl-1,4-hexadiene** are summarized in the table below. These values are critical for experimental design, process scale-up, and safety assessments.

Property	Value	Unit	Source
Boiling Point	91.75 ± 2.00	°C	NIST[1]
92.512 (Calculated)	°C at 760 mmHg	chemBlink[2]	
Density	0.725 (Calculated)	g/cm ³	chemBlink[2]

Note: The boiling point value from NIST is converted from the reported 364.90 ± 2.00 K.[1]

Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **5-Methyl-1,4-hexadiene** are not explicitly provided in the surveyed literature. The data from the National Institute of Standards and Technology (NIST) represents experimentally determined values that have been peer-reviewed and compiled in their extensive database.[1][3] The values cited from chemBlink are indicated as calculated properties, likely derived from computational models based on the compound's structure.[2]

Logical Relationships

Due to the nature of the requested information, which pertains to fundamental physical properties of a small organic molecule, there are no complex signaling pathways or experimental workflows to visualize. The relationship between the molecular structure of **5-Methyl-1,4-hexadiene** and its physical properties like boiling point and density is governed by principles of intermolecular forces and molecular packing, which are foundational concepts in organic chemistry. A graphical representation is therefore not applicable in this context.

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References

- 1. 1,4-Hexadiene, 5-methyl- (CAS 763-88-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. CAS # 763-88-2, 5-Methyl-1,4-Hexadiene: more information. [www.chemblink.com]
- 3. 1,4-Hexadiene, 5-methyl- [webbook.nist.gov]
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